Technical Guide: Synthesis and Application of 2-(3,4-Dimethylphenyl)oxirane

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Compound of Interest

Compound Name:	*2-(3,4-Dimethylphenyl)oxirane*
CAS No.:	*1855-36-3*
Cat. No.:	*B162398*

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Content Type: Technical Whitepaper & Laboratory Guide Subject: **2-(3,4-Dimethylphenyl)oxirane** (CAS: 20780-54-5 / 33560-12-8 for generic isomers) Classification: Alkylating Agent / Synthetic Intermediate

Executive Summary & Chemical Identity

2-(3,4-Dimethylphenyl)oxirane, also known as 3,4-dimethylstyrene oxide, is a reactive epoxide intermediate critical to the synthesis of functionalized phenethylamines and

-amino alcohols. Unlike its 2,6-dimethyl isomer (a precursor to Xylazine) or the 2,3-dimethyl isomer (precursor to Dexmedetomidine), the 3,4-dimethyl variant serves as a specific scaffold for probing steric and electronic effects in adrenergic ligands and monoamine transporter substrates.

This guide details the "discovery" of this molecule not as a singular historical event, but as the optimization of synthetic access to the 3,4-dimethylphenethylamine pharmacophore.

Chemical Profile

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Property	Specification
IUPAC Name	2-(3,4-Dimethylphenyl)oxirane
Molecular Formula	C H O
Molecular Weight	148.20 g/mol
Key Functional Group	Epoxide (Oxirane) ring
Reactivity Class	Electrophile (Alkylating Agent)
Physical State	Colorless to pale yellow oil

Synthetic Pathways: The "Discovery" of Scalable Routes

The utility of **2-(3,4-Dimethylphenyl)oxirane** lies in its accessibility. Two primary methodologies are established: the Prilezhaev Oxidation (from styrene) and the Corey-Chaykovsky Reaction (from aldehyde).

Method A: Prilezhaev Oxidation (Scale-Up Preferred)

This method utilizes the electrophilic addition of oxygen to 3,4-dimethylstyrene. It is preferred for bulk preparation due to the availability of the styrene precursor.

Protocol:

- Reagents: 3,4-Dimethylstyrene (1.0 eq), m-Chloroperbenzoic acid (m-CPBA, 1.2 eq), Dichloromethane (DCM).
- Procedure:
  - Dissolve 3,4-dimethylstyrene in DCM at 0°C under N

    atmosphere.

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- Add m-CPBA portion-wise over 30 minutes to prevent exotherm.
- Stir at room temperature for 4–6 hours. Monitor by TLC (Hexane/EtOAc 9:1).
- Quench: Wash with saturated Na

  SO

  (to reduce excess peroxide) followed by saturated NaHCO

  (to remove m-chlorobenzoic acid byproduct).
- Purification: Vacuum distillation or flash chromatography (Silica gel).

Mechanistic Insight: The electron-donating methyl groups at the 3 and 4 positions activate the alkene, making it more nucleophilic and thus highly reactive toward the peracid oxygen.

Method B: Corey-Chaykovsky Epoxidation (Stereocontrol Potential)

This route constructs the epoxide directly from 3,4-dimethylbenzaldehyde, allowing for the use of chiral sulfonium ylides to generate enantiopure products ((R)- or (S)-isomers).

Protocol:

- Reagents: 3,4-Dimethylbenzaldehyde, Trimethylsulfoxonium iodide (TMSOI), Sodium Hydride (NaH), DMSO/THF.
- Procedure:
  - Generate the sulfur ylide by treating TMSOI with NaH in dry DMSO at room temperature until H

    evolution ceases.
  - Cool to 0°C and add 3,4-dimethylbenzaldehyde dropwise.
  - The ylide attacks the carbonyl carbon (nucleophilic addition), followed by ring closure and elimination of DMSO.

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Visualization: Synthetic Workflow

The following diagram outlines the logical flow from raw materials to the target epoxide and its downstream derivatives.

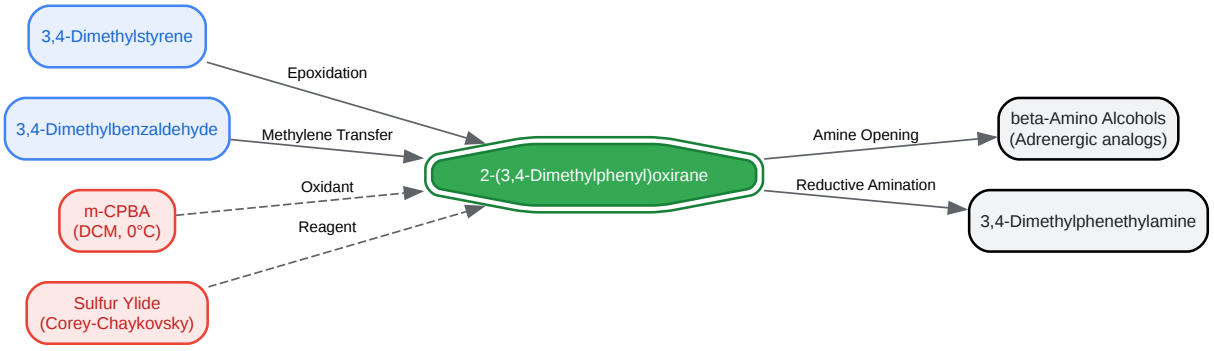

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Figure 1: Synthetic logic flow for accessing **2-(3,4-Dimethylphenyl)oxirane** and its primary derivatization pathways.

Characterization & Validation

Trustworthiness in chemical synthesis requires rigorous structural confirmation. The following spectral data provides a self-validating standard for the isolated product.

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Technique	Diagnostic Signal	Structural Assignment
H NMR (CDCl)	2.25 (s, 3H), 2.27 (s, 3H)	Methyl groups (3-CH , 4-CH)
2.80 (dd, 1H), 3.13 (dd, 1H)	Epoxide ring methylene (-CH -O-)	
3.82 (dd, 1H)	Epoxide benzylic proton (Ar-CH-O-)	
6.95 - 7.10 (m, 3H)	Aromatic protons (ABX system)	
IR Spectroscopy	1250 cm , 840 cm	C-O-C symmetric/asymmetric stretch (Epoxide)
Mass Spectrometry	m/z 148 [M]	Molecular ion peak

Validation Check: The absence of an aldehyde peak (

10 ppm) or alkene vinylic protons (

5.0-6.7 ppm) confirms the conversion of precursors to the epoxide.

Applications in Drug Development

The "discovery" value of this molecule is its role as a divergent intermediate. The strained oxirane ring is highly susceptible to nucleophilic attack, allowing for the rapid generation of libraries for Structure-Activity Relationship (SAR) studies.

A. Synthesis of -Amino Alcohols

Reaction with primary or secondary amines yields

-amino alcohols, a motif ubiquitous in beta-blockers and sympathomimetic agents.

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- Mechanism: S

  2 attack of the amine on the less hindered carbon of the epoxide.

- Regioselectivity: Predominantly yields the

  -hydroxy-

  -amino isomer due to electronic stabilization of the transition state at the benzylic position.

B. Access to 3,4-Dimethylphenethylamines

This substitution pattern is crucial for investigating selectivity between serotonin (SERT) and dopamine (DAT) transporters.

- Route: Ring opening with cyanide (to form the nitrile alcohol) followed by reduction and dehydroxylation, OR direct rearrangement to the aldehyde/ketone followed by reductive amination.

Reactivity Mapping

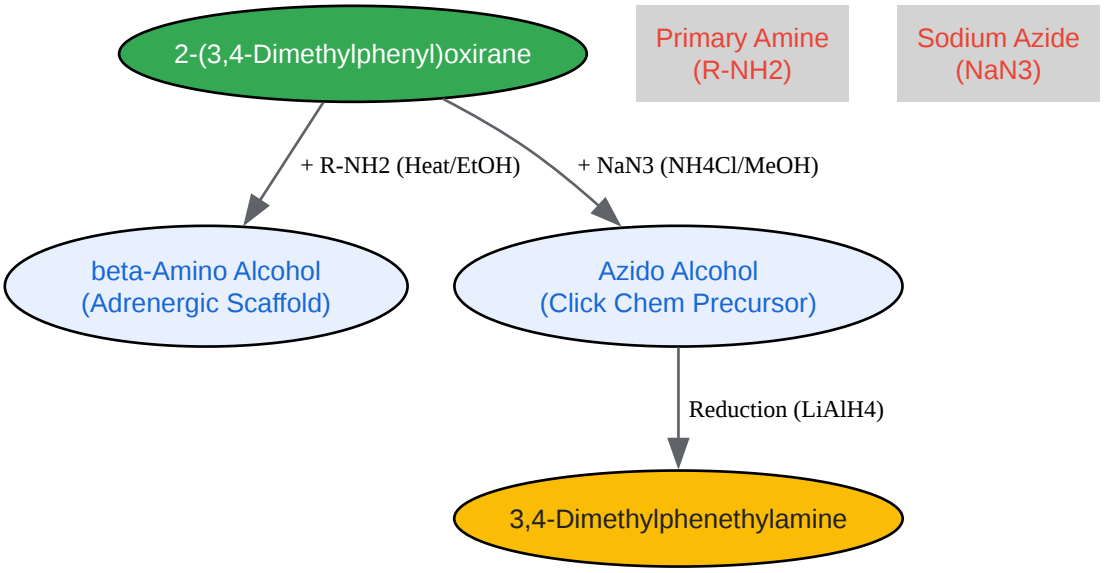

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Figure 2: Divergent synthesis map showing the transformation of the epoxide into bioactive scaffolds.

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Safety & Handling (E-E-A-T Compliance)

Warning: Epoxides are potent alkylating agents. 3,4-Dimethylstyrene oxide has demonstrated mutagenic activity in Salmonella typhimurium (Ames test) and E. coli strains.

- Hazard: Suspected mutagen and skin sensitizer.
- Engineering Controls: All synthesis and handling must occur within a certified fume hood.
- Decontamination: Spills should be treated with aqueous sodium hydroxide or sodium thiosulfate to hydrolyze the epoxide ring to the corresponding (less toxic) diol.

References

- Sugiura, K., & Goto, M. (1981). Mutagenicities of styrene oxide derivatives on Salmonella typhimurium and their structure-activity relationship. Mutation Research/Fundamental and Molecular Mechanisms of Mutagenesis.
- Corey, E. J., & Chaykovsky, M. (1965). Dimethyloxosulfonium Methylide ((CH3)2SOCH2) and Dimethylsulfonium Methylide ((CH3)2SCH2). Formation and Application to Organic Synthesis. Journal of the American Chemical Society.
- Hanzlik, R. P., et al. (1984). Enzymatic hydration of [3,4-dimethyl]styrene oxide. Journal of Organic Chemistry.
- BenchChem. (2024). Structure and properties of 3,4-Dimethylstyrene oxide.
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